

Application Notes and Protocols: Strontium Thiosulphate in Novel Material Synthesis

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Compound of Interest

Compound Name: *Strontium thiosulphate*

Cat. No.: *B079881*

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Introduction

Strontium thiosulphate (SrS_2O_3) is an inorganic compound with potential, yet largely unexplored, applications in the synthesis of novel materials. While the scientific literature extensively covers the use of other strontium salts (e.g., nitrate, chloride, carbonate) and other thiosulphate compounds (e.g., sodium thiosulphate), the specific application of **strontium thiosulphate** as a precursor remains a niche area with limited published research. These notes aim to provide a comprehensive overview of the known properties of **strontium thiosulphate**, propose potential synthetic applications based on its chemical nature, and provide detailed protocols for analogous strontium-containing materials to serve as a foundation for future research and development.

Chemical and Physical Properties of Strontium Thiosulphate

A thorough understanding of the properties of **strontium thiosulphate** is crucial for designing synthetic routes. Key properties are summarized in the table below.

Property	Value	Citation
Molecular Formula	SrS_2O_3	[1]
Molecular Weight	199.75 g/mol	[1]
Appearance	Fine needles	[1][2]
Solubility in Water	12.5 g/100 mL at 15°C	[1]
Solubility in Organic Solvents	Insoluble in ethanol and acetone	[1][2]
Hydrated Form	Pentahydrate ($\text{SrS}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$) is common	[1]
Thermal Decomposition	In air, it forms sulfur and strontium sulfate. It loses four water molecules at 100°C and decomposes at 225°C.	[1]

Potential Applications and Synthetic Pathways

Based on its chemical composition, **strontium thiosulphate** could serve as a precursor for various strontium- and sulfur-containing materials. The thiosulphate ion ($\text{S}_2\text{O}_3^{2-}$) can act as a source of both sulfur and sulfite, which can be leveraged in different synthetic strategies.

Synthesis of Strontium Sulfide (SrS) Nanoparticles

Strontium sulfide is a known phosphor material. While typically synthesized from strontium sulfate, **strontium thiosulphate** offers a potential alternative route.

- Proposed Reaction: Thermal decomposition of **strontium thiosulphate** in an inert or reducing atmosphere could potentially yield strontium sulfide. The decomposition in an inert atmosphere is currently not well-documented, presenting a research opportunity.[1]
- Potential Advantages: This method might offer a lower-temperature route compared to the high-temperature carbothermic reduction of strontium sulfate.[3]

Synthesis of Strontium-Doped Metal Sulfides

Strontium can be used as a dopant to modify the properties of other metal sulfide materials, influencing their optical and electronic characteristics.

- Proposed Method: Co-precipitation or hydrothermal/solvothermal synthesis where **strontium thiosulphate** is used as both the strontium source and a partial sulfur source alongside another metal precursor and a primary sulfur source (e.g., sodium sulfide or thioacetamide).

Core-Shell Nanoparticles

The controlled decomposition of **strontium thiosulphate** could be utilized to form core-shell structures.

- Proposed Concept: A core material could be coated with **strontium thiosulphate**, followed by a controlled thermal treatment to decompose the shell into a strontium sulfate/sulfide layer.

Experimental Protocols

Given the lack of established protocols for material synthesis directly from **strontium thiosulphate**, the following are detailed methodologies for closely related and well-characterized strontium-containing materials. These can be adapted and modified for exploratory work with **strontium thiosulphate**.

Protocol 1: Hydrothermal Synthesis of Strontium Sulfide (SrS) Nanoparticles (Adapted)

This protocol is adapted from the hydrothermal synthesis of metal sulfides, using precursors that are functionally analogous to what might be expected from **strontium thiosulphate**.

Objective: To synthesize strontium sulfide nanoparticles via a hydrothermal method.

Materials:

- Strontium nitrate hexahydrate ($\text{Sr}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$) (as the strontium source)
- Sodium sulfide hydrate ($\text{Na}_2\text{S} \cdot 9\text{H}_2\text{O}$) (as the sulfur source)

- Deionized water

- Ethanol

Equipment:

- Teflon-lined stainless steel autoclave
- Magnetic stirrer
- Centrifuge
- Drying oven

Procedure:

- Precursor Solution A: Dissolve 0.8 mol of strontium nitrate hexahydrate in 30 mL of deionized water.
- Precursor Solution B: Dissolve 0.8 mol of sodium sulfide hydrate in 30 mL of deionized water.
- Reaction Mixture: While vigorously stirring, add Solution B dropwise to Solution A. Continue stirring for 30 minutes to ensure a homogeneous mixture.
- Hydrothermal Reaction: Transfer the resulting suspension to a Teflon-lined stainless steel autoclave. Seal the autoclave and heat it to 180°C for 12 hours.
- Cooling and Collection: Allow the autoclave to cool down to room temperature naturally.
- Washing: Collect the precipitate by centrifugation. Wash the product repeatedly with deionized water and ethanol to remove any unreacted precursors and byproducts.
- Drying: Dry the final product in an oven at 60°C for 12 hours.

Characterization:

- Morphology: Scanning Electron Microscopy (SEM)

- Crystal Structure: X-ray Diffraction (XRD)
- Composition: Energy-Dispersive X-ray Spectroscopy (EDX)

Protocol 2: Solvothermal Synthesis of Strontium Carbonate (SrCO_3) (Adapted)

This protocol demonstrates a solvothermal method for producing a strontium-containing nanomaterial, which could be adapted for **strontium thiosulphate** by modifying the solvent system and reaction conditions.

Objective: To synthesize strontium carbonate nanoparticles via a solvothermal method.

Materials:

- Strontium hydroxide octahydrate ($\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$)
- Ethanol

Equipment:

- Ultrasonic bath
- Teflon-lined stainless steel autoclave
- Centrifuge
- Drying oven

Procedure:

- Suspension Preparation: Prepare a suspension of 20 g of strontium hydroxide octahydrate in 100 mL of ethanol.
- Sonication: Sonicate the suspension in an ultrasonic bath for 20 minutes to ensure good dispersion.^[4]

- Solvothermal Reaction: Transfer the suspension to a Teflon-lined stainless steel autoclave. Heat the autoclave to 100°C for 2 hours.[4]
- Cooling and Collection: Allow the autoclave to cool to room temperature. Collect the precipitate by centrifugation.
- Washing: Wash the product with deionized water to remove any remaining strontium hydroxide.
- Drying: Dry the product at room temperature.

Visualizations

Logical Workflow for Hypothetical Synthesis of SrS from Strontium Thiosulphate

Caption: Hypothetical workflow for SrS synthesis.

Signaling Pathway for Strontium's Role in Bone Formation

While not directly related to synthesis with **strontium thiosulphate**, understanding the biological pathways influenced by strontium is critical for professionals in drug development.

Caption: Strontium's dual action on bone cells.

Conclusion and Future Outlook

Strontium thiosulphate remains a largely untapped resource in the field of material science. The lack of extensive research presents a significant opportunity for novel discoveries. Future work should focus on systematically investigating the thermal decomposition of **strontium thiosulphate** under various atmospheric conditions to elucidate the reaction mechanisms and product compositions. Furthermore, exploring its use in hydrothermal and solvothermal synthesis, both as a primary precursor and as a dopant source, could lead to the development of new functional materials with unique properties. The protocols and potential pathways outlined in these notes provide a solid starting point for researchers to venture into this promising area of material synthesis.

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